

An In-depth Technical Guide to N-benzyl-1-cyclopropylmethanamine

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Compound of Interest

Compound Name: *N*-benzyl-1-cyclopropylmethanamine

Cat. No.: B054306

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CAS Number: 116373-23-0

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-benzyl-1-cyclopropylmethanamine is a chemical compound featuring both a benzylamine and a cyclopropylmethanamine moiety. While specific research on this molecule is limited, its structural components are present in various biologically active compounds. This technical guide provides a comprehensive overview of its known physicochemical properties and explores its potential therapeutic applications by drawing parallels with structurally related molecules. This document is intended to serve as a foundational resource for researchers and drug development professionals interested in the synthesis, characterization, and potential biological evaluation of **N-benzyl-1-cyclopropylmethanamine**.

Physicochemical Properties

N-benzyl-1-cyclopropylmethanamine is characterized by the following properties, essential for its handling, formulation, and interpretation in experimental settings.

Property	Value	Source
CAS Number	116373-23-0	--INVALID-LINK--, --INVALID-LINK--
Molecular Formula	C ₁₁ H ₁₅ N	--INVALID-LINK--
Molecular Weight	161.25 g/mol	--INVALID-LINK--
IUPAC Name	N-benzyl-1-cyclopropylmethanamine	--INVALID-LINK--
Synonyms	Benzyl(cyclopropylmethyl)amine, N-(Cyclopropylmethyl)benzenemethanamine	--INVALID-LINK--
Predicted pKa	9.99 ± 0.20	--INVALID-LINK--
Predicted XLogP3	2.2	--INVALID-LINK--

Potential Biological Activity and Therapeutic Applications

Direct biological data for **N-benzyl-1-cyclopropylmethanamine** is not readily available in the public domain. However, its structural motifs, the N-benzyl group and the cyclopropylamine moiety, are present in compounds with well-documented pharmacological activities.

Monoamine Oxidase (MAO) Inhibition

The most probable biological target for **N-benzyl-1-cyclopropylmethanamine** is monoamine oxidase (MAO), an enzyme crucial for the metabolism of neurotransmitters. This hypothesis is strongly supported by research on the closely related analog, 1-benzylcyclopropylamine, which has been identified as a potent mechanism-based inactivator of MAO.[1] Cyclopropylamine derivatives are known to act as mechanism-based inhibitors of MAO, where the enzymatic oxidation of the amine leads to the opening of the cyclopropyl ring, generating a reactive species that covalently binds to the flavin cofactor of the enzyme, causing irreversible inhibition.[2]

Given these precedents, **N-benzyl-1-cyclopropylmethanamine** is a prime candidate for investigation as a novel MAO inhibitor, with potential applications in the treatment of depression and neurodegenerative disorders such as Parkinson's disease.

Other Potential Activities

Derivatives of N-benzylamines and cyclopropylamines have been explored for a range of other biological activities, including:

- Antifungal Activity: N-benzylamine derivatives have shown promise as antifungal agents.[3]
- Anticancer Activity: Various substituted 1-phenylcyclopropane carboxamides and N-benzylbenzamides have demonstrated antiproliferative effects.[4][5]
- Antioxidant Activity: Certain N-benzyl derivatives have been synthesized and evaluated for their antioxidant properties.[6]

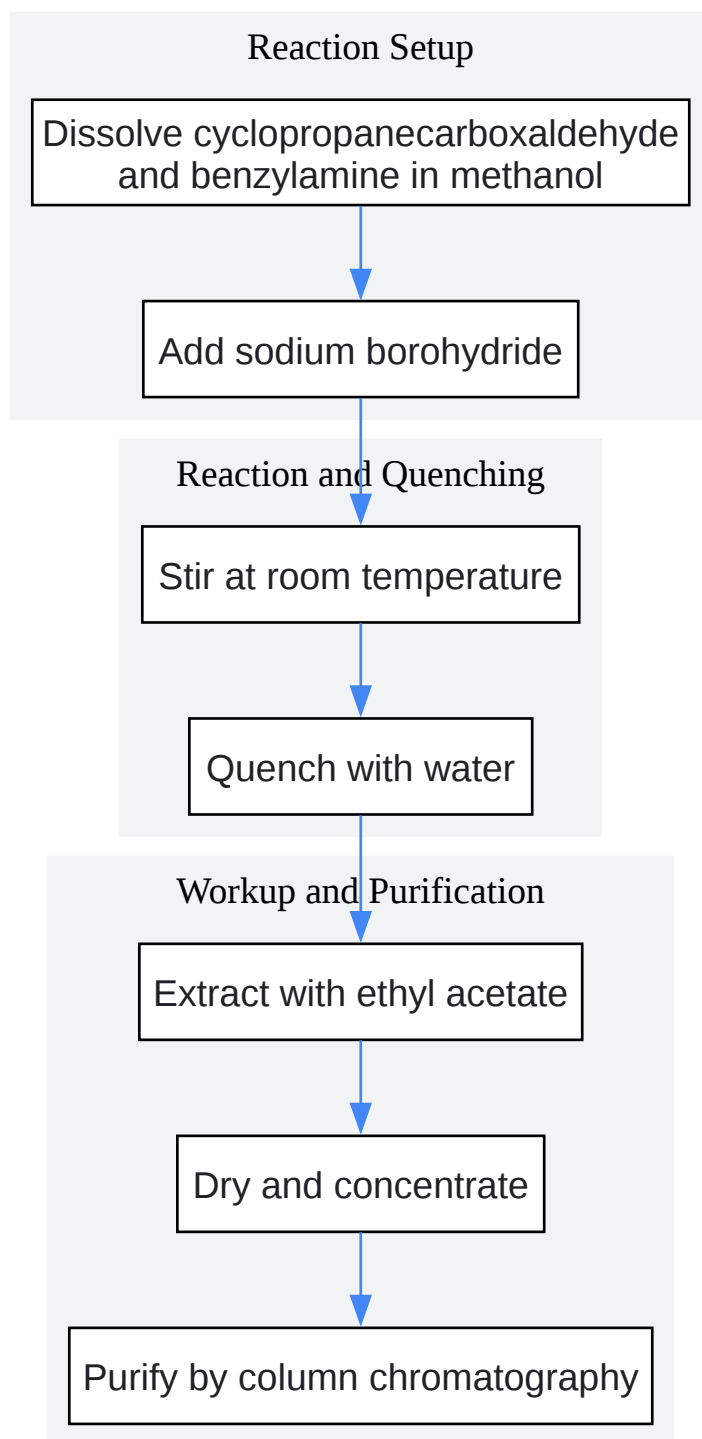
Proposed Experimental Protocols

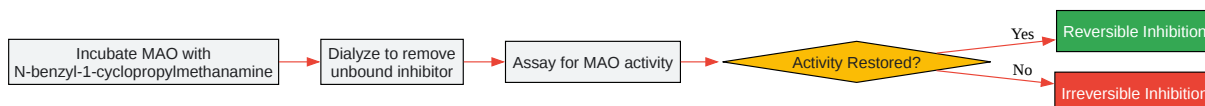
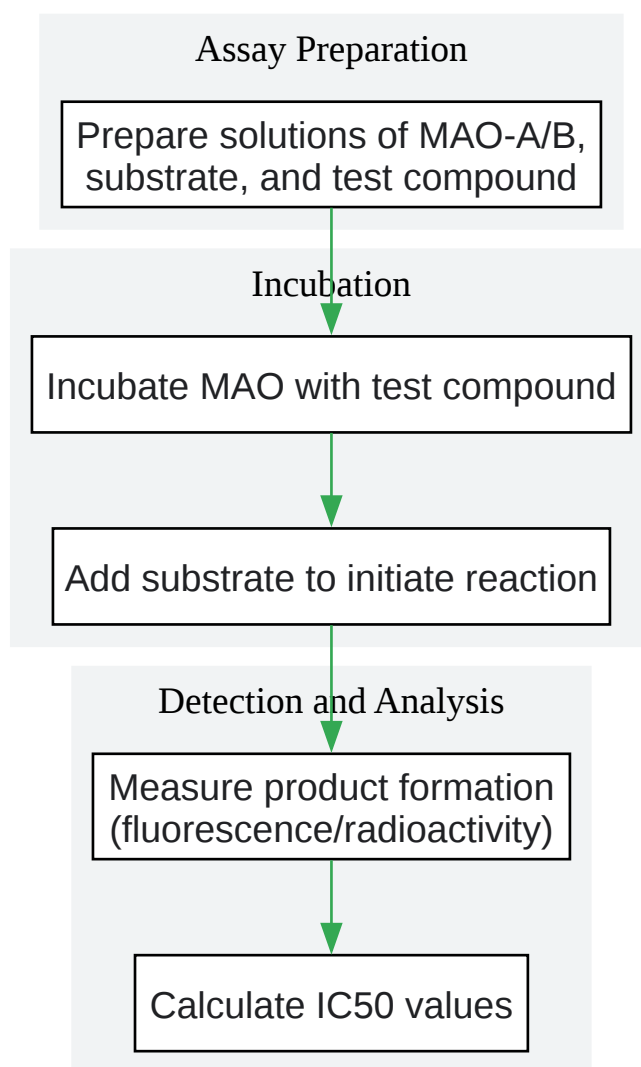
The following sections outline detailed, hypothetical experimental protocols for the synthesis and biological evaluation of **N-benzyl-1-cyclopropylmethanamine**, based on established methodologies for analogous compounds.

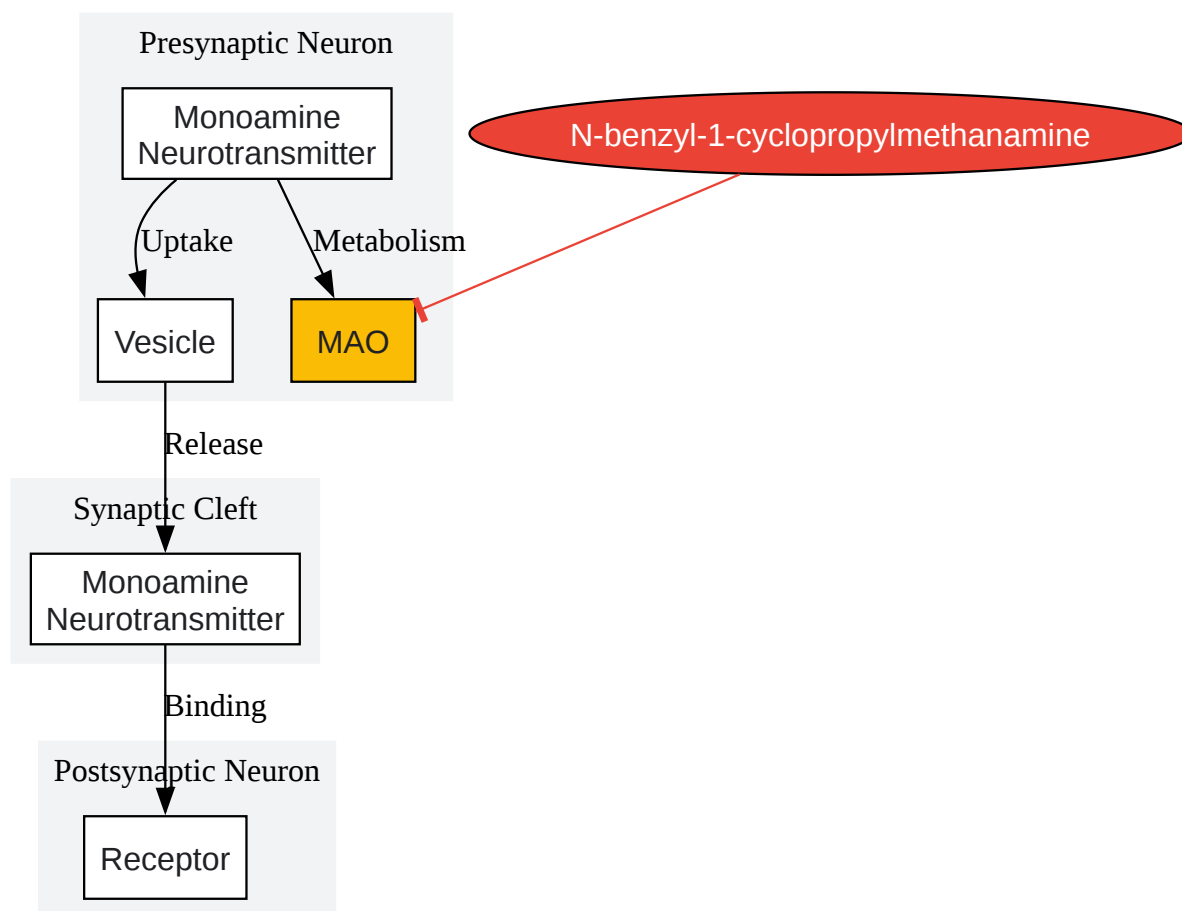
Synthesis via Reductive Amination

A common and effective method for the synthesis of secondary amines is reductive amination. This approach can be adapted for the synthesis of **N-benzyl-1-cyclopropylmethanamine** from cyclopropanecarboxaldehyde and benzylamine.

Experimental Workflow: Synthesis of **N-benzyl-1-cyclopropylmethanamine**







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